

A Comprehensive Technical Guide to the Physicochemical Properties of 3,3'-Sulfonyldianiline

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Compound of Interest

Compound Name: 3,3'-Sulfonyldianiline

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This technical guide provides an in-depth overview of the melting and boiling points of **3,3'-Sulfonyldianiline**, a crucial compound in various industrial and pharmaceutical applications. This document outlines its key physical properties, standardized methodologies for their determination, and a summary of its synthesis pathway.

Core Physicochemical Data

3,3'-Sulfonyldianiline, also known as 3,3'-diaminodiphenyl sulfone (3,3'-DDS), is a solid, off-white to slightly brownish-white crystalline powder at room temperature.^[1] Its thermal properties are critical for its application in the synthesis of high-performance polymers and as a curing agent for epoxy resins.^{[1][2]}

The quantitative data for the melting and boiling points of **3,3'-Sulfonyldianiline** are summarized in the table below. The melting point is consistently reported as a range, which is characteristic of crystalline organic solids. The boiling point has been reported as a precise value at standard atmospheric pressure, with some sources indicating it as a predicted value.

| Physical Property | Value | References |
|-----------------------------|----------------------|------------|
| Melting Point | 167-175 °C | [1][3] |
| 170-173 °C | [4][5][6][7] | |
| 170.0-177.0 °C | [8] | |
| Boiling Point | 542.8 °C at 760 mmHg | [3] |
| 542.8 ± 35.0 °C (Predicted) | [5][6][7] | |

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. Standard laboratory procedures for these measurements are detailed below.

The melting point of an organic solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound, while a broader range at a depressed temperature often suggests the presence of impurities.[1] The capillary method is a widely used and reliable technique.[1][5]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry **3,3'-Sulfonyldianiline** is packed into a thin-walled capillary tube, sealed at one end, to a height of about 3 mm.[9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer with the sample aligned with the thermometer bulb.[5] This assembly is then placed in a heating bath (such as a Thiele tube filled with a high-boiling point oil) or a calibrated melting point apparatus with a heated metal block.[1]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[9]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point.[6][9]

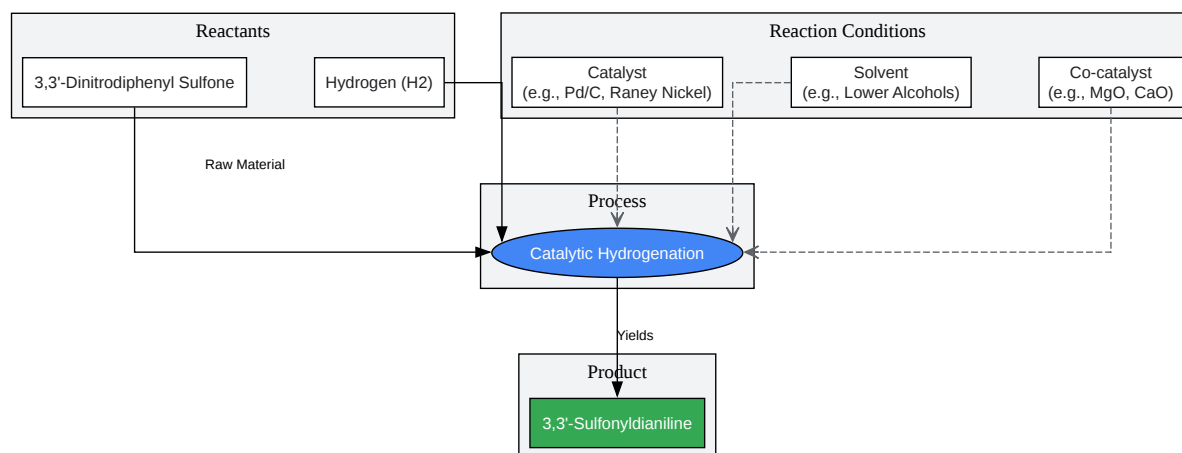
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4][8] For high-boiling point compounds like **3,3'-Sulfonyldianiline**, specialized techniques are required. Common methods include distillation and the Thiele tube method.[4][7]

Methodology: Thiele Tube Method (for small quantities)

- **Sample Preparation:** A small amount of the liquid sample is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed within the test tube. [3][8]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a suitable heating oil.[7][8]
- **Heating and Observation:** The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[3][8] Heating is continued until a rapid and continuous stream of bubbles is observed.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[7][8] It is also crucial to record the barometric pressure at the time of the measurement, as boiling point is pressure-dependent.[4][7]

Synthesis Pathway Visualization

3,3'-Sulfonyldianiline is commonly synthesized via the catalytic hydrogenation of 3,3'-dinitrodiphenyl sulfone. This process involves the reduction of the nitro groups to amine groups in the presence of a catalyst.



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Caption: Synthesis of **3,3'-Sulfonyldianiline** via Catalytic Hydrogenation.

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